

# Characterization of Setosusin: A Spectroscopic and Biosynthetic Technical Guide

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## Compound of Interest

Compound Name: Setosusin

Cat. No.: B573878

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic data and biosynthetic pathways associated with **Setosusin**, a fungal meroterpenoid. The information is compiled to assist in the research and development of novel therapeutic agents.

## Spectroscopic Data for Setosusin

The structural elucidation of **Setosusin** has been primarily achieved through a combination of Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). The absolute configuration was further confirmed by Circular Dichroism (CD) spectroscopy.

## Nuclear Magnetic Resonance (NMR) Data

The following tables summarize the  $^1\text{H}$  and  $^{13}\text{C}$  NMR chemical shift assignments for **Setosusin**, recorded in acetone- $\text{d}_6$ .

Table 1:  $^1\text{H}$  NMR Spectroscopic Data for **Setosusin** (acetone- $\text{d}_6$ )

Position	$\delta$ H (ppm)	Multiplicity	J (Hz)
4	3.32	d	11.4
4	2.99	d	11.4
5	5.34	s	
8	2.30	m	
8	1.85	m	
9	1.68	m	
9	1.57	m	
11	1.43	m	
12	1.75	m	
12	1.50	m	
13	5.13	t	7.2
15	2.08	m	
16	1.63	s	
17	1.58	s	
18	1.70	s	
2'-Me	2.05	s	
4'-Me	2.45	s	
6'-OH	10.5	s	

Table 2:  $^{13}\text{C}$  NMR Spectroscopic Data for **Setosusin** (acetone- $\text{d}_6$ )

Position	$\delta C$ (ppm)
1	172.0
2	88.1
3	51.2
4	42.1
5	118.9
6	143.2
7	40.1
8	24.5
9	40.3
10	37.2
11	77.9
12	37.1
13	124.9
14	132.0
15	25.9
16	17.8
17	16.2
18	20.9
1'	110.1
2'	162.2
3'	108.8
4'	163.7
5'	103.4

6'	160.8
2'-Me	8.8
4'-Me	21.1
2"	203.1
3"	98.6
4"	175.8
5"	78.3

## Mass Spectrometry (MS) Data

High-resolution mass spectrometry (HRMS) data was obtained using electrospray ionization (ESI).

Table 3: Mass Spectrometry Data for **Setosusin**

Ion	Calculated m/z	Found m/z
[M+H] <sup>+</sup>	523.2645	523.2640
[M+Na] <sup>+</sup>	545.2464	545.2459

## Experimental Protocols

### NMR Spectroscopy

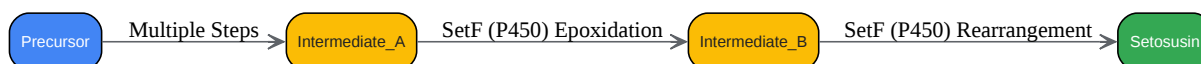
NMR spectra were acquired on a Bruker AVANCE III HD spectrometer operating at 500 MHz for <sup>1</sup>H and 125 MHz for <sup>13</sup>C. Samples were dissolved in acetone-d<sub>6</sub>. Chemical shifts (δ) are reported in parts per million (ppm) and are referenced to the residual solvent signals (acetone-d<sub>6</sub>: δH 2.05, δC 29.84).

### Mass Spectrometry

High-resolution mass spectra were obtained on a Thermo Fisher Scientific Exactive Plus Orbitrap mass spectrometer with an ESI source.

## Biosynthetic Pathway of Setosusin

The biosynthesis of **Setosusin** involves a complex pathway, with the key step being the formation of the characteristic spiro-fused 3(2H)-furanone moiety catalyzed by the cytochrome P450 enzyme, SetF.

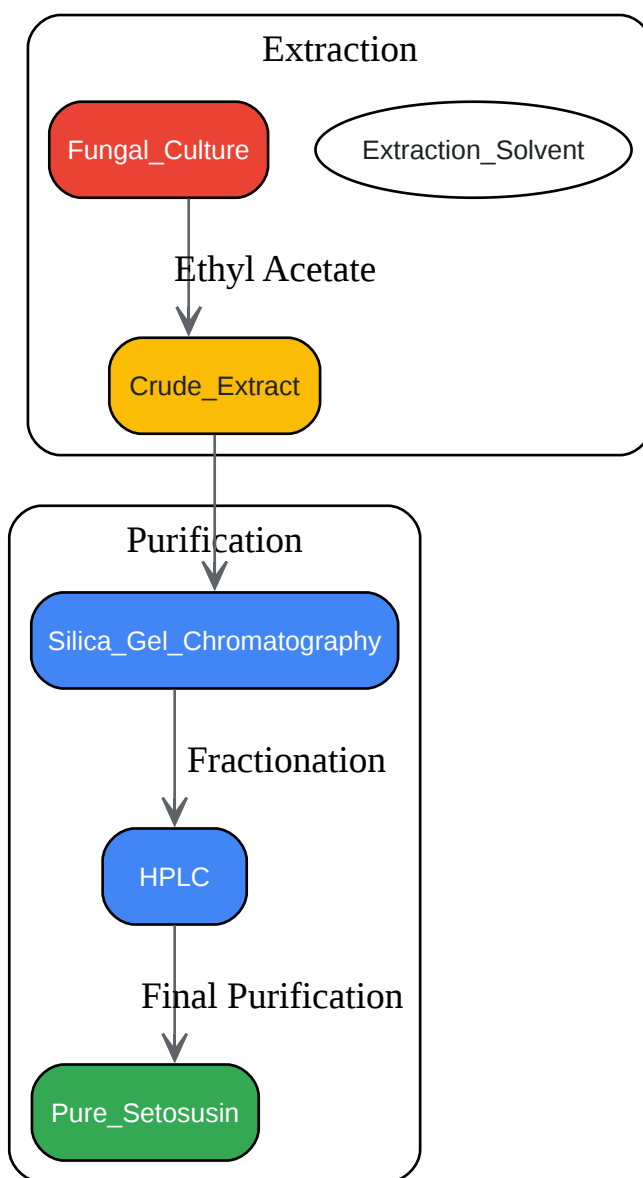


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### Setosusin Biosynthetic Pathway

## Experimental Workflow: Isolation of Setosusin

The general workflow for the isolation and purification of **Setosusin** from fungal cultures is outlined below.



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### Setosusin Isolation Workflow

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